

Application Notes: Determining the IC50 of SC144 in Cancer Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LP-130

Cat. No.: B1675262

[Get Quote](#)

Introduction

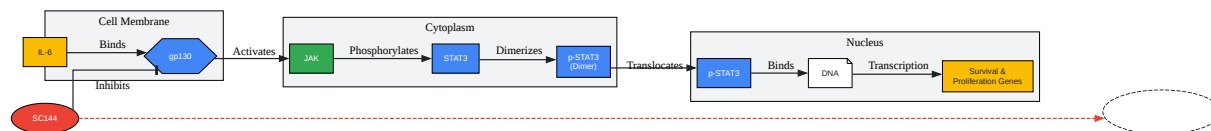
SC144 is a first-in-class, orally active small-molecule inhibitor of glycoprotein 130 (gp130), a crucial signal-transducing receptor for the interleukin-6 (IL-6) family of cytokines.[1][2] The gp130 signaling pathway, particularly the downstream STAT3 signaling, is often constitutively activated in various cancers, promoting cell survival, proliferation, and angiogenesis while inhibiting apoptosis.[2][3] SC144 exerts its anticancer effects by binding to gp130, inducing its phosphorylation and subsequent internalization, which abrogates STAT3 activation and the expression of downstream target genes.[1][3] This leads to cell-cycle arrest, anti-angiogenesis, and apoptosis in cancer cells.[1]

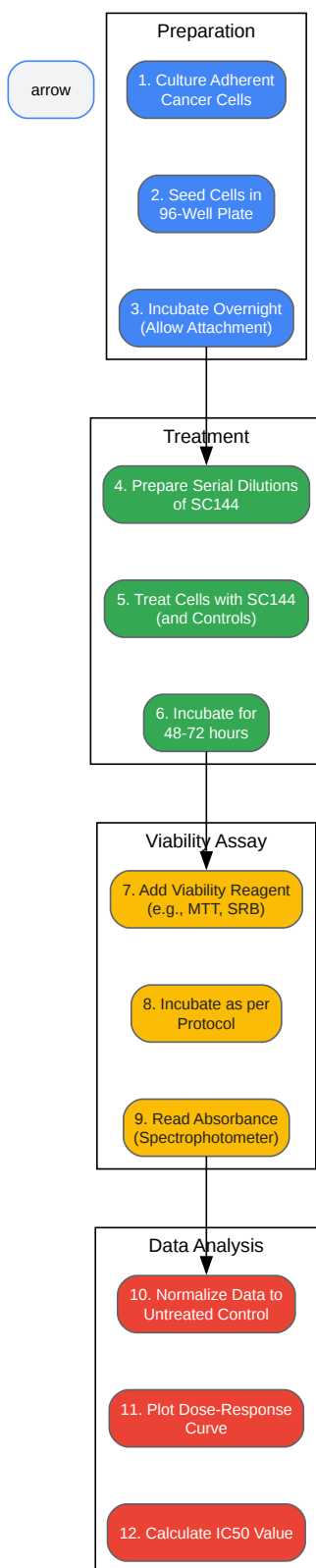
The half-maximal inhibitory concentration (IC50) is a critical parameter that quantifies the potency of a compound in inhibiting a specific biological process by 50%. Determining the IC50 of SC144 is fundamental for evaluating its efficacy against different cancer cell lines, understanding its therapeutic potential, and guiding further preclinical and clinical development. [4][5] These application notes provide detailed protocols for determining the IC50 of SC144 in adherent cancer cell lines using common colorimetric cell viability assays.

SC144 Signaling Pathway

SC144 primarily targets the gp130/STAT3 signaling axis.[6] In many cancer cells, the binding of ligands like IL-6 to their receptors leads to the dimerization of gp130, activating associated Janus kinases (JAKs). JAKs then phosphorylate STAT3, which dimerizes, translocates to the nucleus, and acts as a transcription factor for genes involved in cell survival and proliferation

(e.g., Bcl-2, survivin, cyclin D1).[7] SC144 disrupts this cascade by inhibiting gp130, leading to the suppression of STAT3 phosphorylation and the downregulation of its target genes.[1][2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Identification and Preclinical Evaluation of SC144, a Novel Pyrro...: Ingenta Connect [ingentaconnect.com]
- 4. Optimization of Cell Viability Assays for Drug Sensitivity Screens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Assessment of Cell Viability in Drug Therapy: IC50 and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Identification and Preclinical Evaluation of SC144, a Novel Pyrroloquinoxaline Derivative with Broad-Spectrum Anticancer Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Application Notes: Determining the IC50 of SC144 in Cancer Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675262#methods-to-determine-the-ic50-of-sc144-in-cancer-cells]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com